

# Preamble: Navigating the Data Gap for Novel Chemical Entities

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## Compound of Interest

Compound Name: 4-(Phenylsulfinyl)morpholine

CAS No.: 16066-32-3

Cat. No.: B14140355

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In the landscape of drug discovery and chemical research, scientists frequently encounter novel molecules for which comprehensive safety data has not yet been established or publicly disseminated. **4-(Phenylsulfinyl)morpholine** is such a compound. A diligent search has revealed no publicly available, official Safety Data Sheet (SDS). This guide, therefore, is constructed as a proactive, expert-driven hazard analysis. It is designed for researchers and drug development professionals, providing a predictive safety and handling framework based on a "structural analogy" approach. We will dissect the molecule into its core components—the morpholine ring and the phenylsulfinyl group—and synthesize a predicted safety profile from the well-documented characteristics of these moieties. This document serves not as a replacement for an official SDS, but as an essential tool for preliminary risk assessment and the establishment of safe laboratory practices.

## Section 1: Chemical Identification and Structural Rationale for Hazard Assessment

Systematic Name: **4-(Phenylsulfinyl)morpholine** Synonyms: 4-Morpholinyl Phenyl Sulfoxide

Molecular Formula: C<sub>10</sub>H<sub>13</sub>NO<sub>2</sub>S Molecular Weight: 211.28 g/mol CAS Number: 5029-05-0

The core of our predictive analysis rests on understanding the contributions of the two primary structural components to the overall reactivity and toxicology of the molecule.

- The Morpholine Moiety: A saturated heterocyclic amine, morpholine is known for its basicity and associated hazards. It is a well-characterized industrial chemical, and its safety profile is extensively documented. We can anticipate that the morpholine ring will impart properties such as corrosivity, skin and eye irritation, and potential systemic toxicity upon absorption.[1][2][3]
- The Phenylsulfinyl Group: The sulfoxide functional group (R-S(=O)-R') is a key feature in many pharmaceuticals and organic compounds. The toxicity of sulfoxides can vary significantly. While dimethyl sulfoxide (DMSO) is known for its low toxicity and use as a solvent[4], other sulfoxides can be metabolites of toxic substances or possess intrinsic reactivity.[5][6] The sulfinyl group introduces chirality at the sulfur atom, which can lead to stereoselective interactions in biological systems.[7] We must consider its potential for metabolism and its influence on the overall electronic and steric properties of the molecule.

## Molecular Structure of 4-(Phenylsulfinyl)morpholine

Caption: Molecular structure of 4-(Phenylsulfinyl)morpholine.

## Section 2: Predicted Hazard Identification

Based on the structural analysis, a GHS classification is predicted below. This is a precautionary assessment and should be treated as such until empirical data is available.

## Predicted GHS Hazard Classification

Hazard Class	Category	Rationale
Flammable Liquids	Category 4	While the sulfoxide group may raise the flashpoint compared to morpholine (32°C), as a substituted organic molecule, it is likely combustible.[8][9]
Acute Toxicity, Oral	Category 4	Harmful if swallowed. Based on the known toxicity of morpholine.[3][8]
Acute Toxicity, Dermal	Category 3	Toxic in contact with skin. Based on the known toxicity of morpholine.[3][8]
Skin Corrosion/Irritation	Category 1B	Causes severe skin burns and eye damage. This is a primary hazard of morpholine.[2][10]
Serious Eye Damage/Irritation	Category 1	Causes serious eye damage. Directly correlated with the corrosive nature of the morpholine moiety.[2][10]

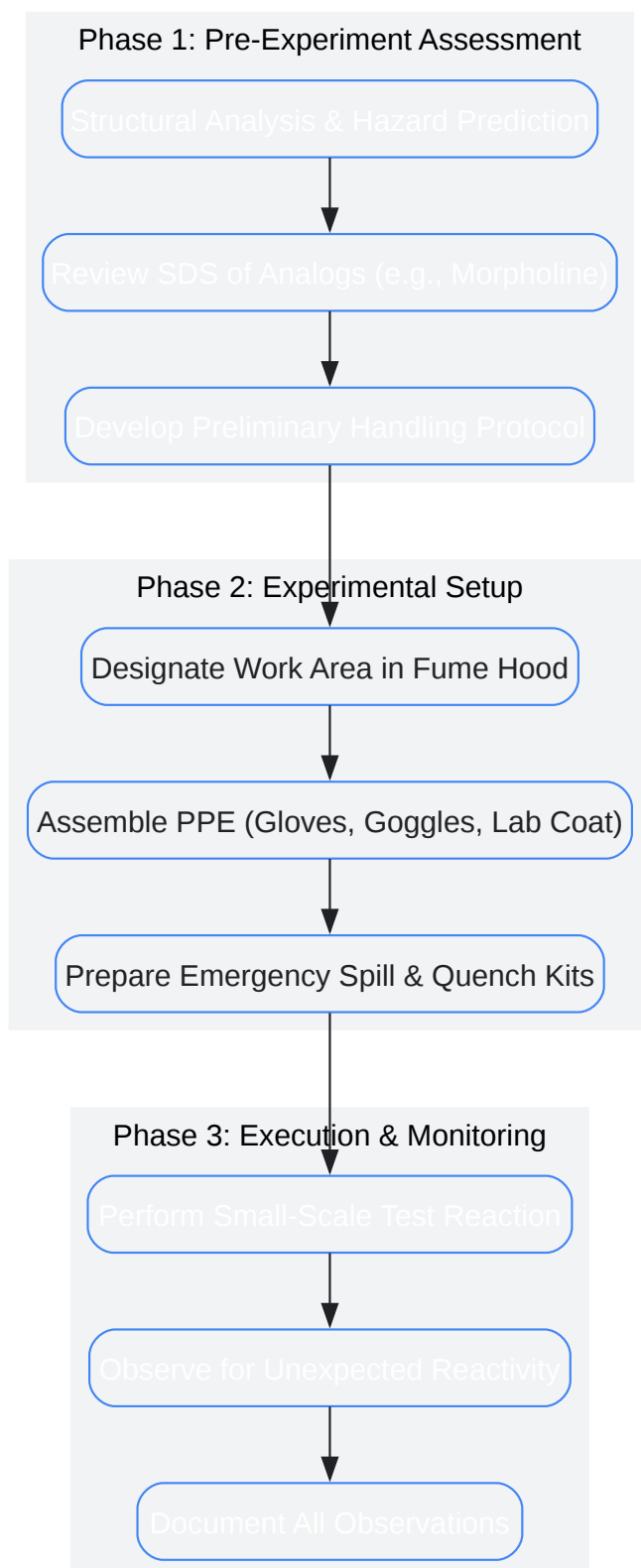
- Signal Word: Danger
- Predicted Hazard Statements:
  - H227: Combustible liquid.
  - H302: Harmful if swallowed.
  - H311: Toxic in contact with skin.
  - H314: Causes severe skin burns and eye damage.
- Predicted Precautionary Statements:
  - P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[8]

- P260: Do not breathe mist/vapors/spray.[10][11]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[8][10]
- P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.[8]
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[10]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[8][10]
- P310: Immediately call a POISON CENTER or doctor/physician.[11]
- P403+P235: Store in a well-ventilated place. Keep cool.[11]

## Section 3: Recommended Protocols for Safe Handling and Use

The following protocols are derived from best practices for handling corrosive and toxic organic chemicals. They represent a self-validating system, where adherence to each step ensures a multi-layered approach to safety.

### Workflow for Initial Handling of a Novel Compound



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Caption: A workflow for the safe handling of novel chemical entities.

## Step-by-Step Handling Protocol

- Engineering Controls - The Primary Barrier:
  - Causality: The primary danger from this compound is predicted to be inhalation of vapors and accidental contact with skin or eyes. Therefore, physical containment is the most critical safety measure.
  - Protocol: All manipulations of **4-(Phenylsulfinyl)morpholine**, including weighing, transferring, and use in reactions, MUST be conducted within a certified chemical fume hood to ensure adequate ventilation and containment.[\[12\]](#)
- Personal Protective Equipment (PPE) - The Second Line of Defense:
  - Causality: Given the predicted corrosivity and dermal toxicity from the morpholine moiety, direct contact must be prevented.
  - Protocol:
    - Eye Protection: Chemical splash goggles and a face shield are mandatory.
    - Hand Protection: Wear nitrile or neoprene gloves. Given the unknown permeation characteristics, it is advisable to use a double-gloving technique.
    - Body Protection: A flame-resistant lab coat must be worn and fully buttoned. Ensure full leg and foot coverage (no shorts, sandals, or open-toed shoes).
- Storage and Segregation:
  - Causality: To prevent hazardous reactions, the compound must be isolated from incompatible materials. The N-sulfinyl group can be susceptible to oxidation or reduction.
  - Protocol: Store in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area designated for corrosive and toxic materials.[\[12\]](#) Segregate from strong oxidizing agents, strong acids, and strong bases.
- Spill and Emergency Response:

- Causality: A pre-planned response is crucial to mitigate the harm from an accidental release.
- Protocol:
  - Ensure a spill kit containing an inert absorbent material (e.g., vermiculite or sand), a sealed container for waste, and appropriate PPE is readily accessible.
  - In case of a small spill, evacuate non-essential personnel, ensure ventilation, and absorb the material with the inert absorbent. Place the waste in a sealed container for hazardous disposal.
  - In case of skin contact, immediately flush the affected area with copious amounts of water for at least 15 minutes and seek immediate medical attention.[\[8\]](#)[\[10\]](#)
  - In case of eye contact, immediately flush with water for at least 15 minutes, holding the eyelids open, and seek immediate medical attention.[\[8\]](#)[\[10\]](#)

## Section 4: Anticipated Toxicological Profile

This section provides an in-depth analysis of the likely toxicological properties, grounded in the known effects of its constituent parts.

- Acute Toxicity: The primary driver of acute toxicity is expected to be the morpholine component. Morpholine is classified as harmful if swallowed and toxic in contact with skin or if inhaled.[\[3\]](#)[\[13\]](#) Therefore, it is prudent to assume a similar or greater level of toxicity for **4-(Phenylsulfinyl)morpholine** until proven otherwise.
- Corrosivity and Irritation: Morpholine is a severe skin and eye corrosive.[\[2\]](#)[\[9\]](#) This property is unlikely to be diminished by the addition of the phenylsulfinyl group. The compound should be handled as a corrosive material at all times.
- Metabolism and Chronic Toxicity: The metabolism of the phenylsulfinyl group is a key consideration for chronic toxicity. Sulfoxides can be metabolized via oxidation to sulfones or reduction back to sulfides. These metabolic pathways can either detoxify the compound or potentially generate more reactive intermediates. For example, studies on sulfur mustard show that its oxidized metabolite, sulfur mustard sulfone, exhibits significant toxicity.[\[6\]](#) The

long-term effects of **4-(Phenylsulfinyl)morpholine** are unknown, and exposure should be minimized.

- Role in Drug Development: It is noteworthy that the morpholine ring is a common scaffold in medicinal chemistry, valued for its physicochemical properties and synthetic accessibility.[14][15][16] Sulfoxides are also present in numerous approved drugs. The combination of these two moieties suggests potential utility in drug design, but underscores the need for thorough toxicological evaluation.[7][17]

## Section 5: Stability and Reactivity

- Chemical Stability: The compound is likely stable under normal laboratory conditions (ambient temperature and pressure). However, the N-S bond in N-sulfinylamines can be a site of reactivity.[18][19][20]
- Incompatible Materials: Avoid contact with strong oxidizing agents (which could oxidize the sulfoxide to a sulfone), strong reducing agents, and strong acids or bases.
- Hazardous Decomposition Products: Upon thermal decomposition, the compound may release toxic fumes, including oxides of carbon (CO, CO<sub>2</sub>), nitrogen (NO<sub>x</sub>), and sulfur (SO<sub>x</sub>). [9][12]

## Disclaimer

This document is a predictive guide based on structural analogy and is intended for informational purposes for trained scientific personnel. It is not a substitute for an official, experimentally verified Safety Data Sheet (SDS). All laboratory work should be conducted under the supervision of a qualified individual, and a thorough, site-specific risk assessment should be performed before handling **4-(Phenylsulfinyl)morpholine**. The user assumes all liability for the use of this information.

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